

Hpk1-IN-45 for T Cell Proliferation Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: Hpk1-IN-45

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for utilizing **Hpk1-IN-45** and other potent inhibitors of Hematopoietic Progenitor Kinase 1 (HPK1) in T cell proliferation assays. These guidelines are intended for professionals in immunology, cancer research, and drug development to assess the efficacy of HPK1 inhibitors in enhancing T cell-mediated immune responses.

Introduction

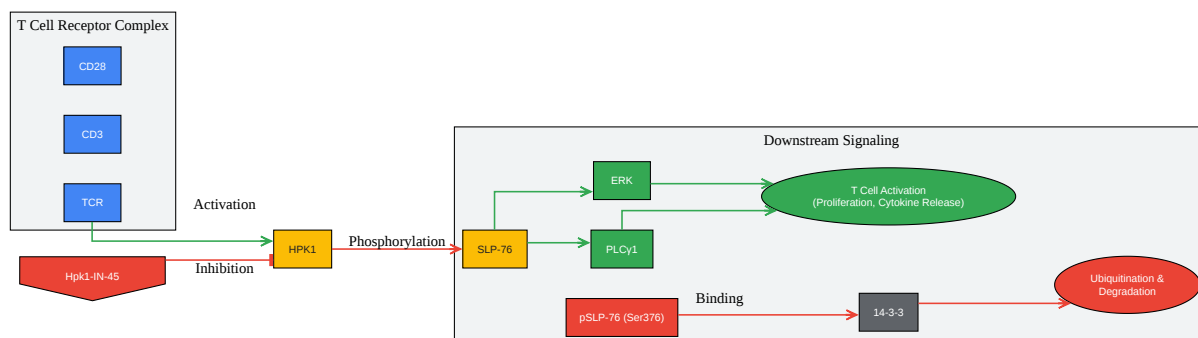
Hematopoietic Progenitor Kinase 1 (HPK1), also known as Mitogen-activated protein kinase kinase kinase 1 (MAP4K1), is a critical negative regulator of T cell activation.^{[1][2][3]} Expressed predominantly in hematopoietic cells, HPK1 acts as an intracellular checkpoint that dampens T cell receptor (TCR) signaling.^{[1][2][3]} Upon TCR engagement, HPK1 is activated and phosphorylates the SH2 domain-containing leukocyte protein of 76 kDa (SLP-76) at Serine 376.^{[1][2][3]} This phosphorylation event leads to the recruitment of the 14-3-3 protein, subsequent ubiquitination and degradation of SLP-76, and ultimately the attenuation of downstream signaling pathways essential for T cell activation, proliferation, and cytokine production.^{[1][2][3]}

Inhibition of HPK1 has emerged as a promising strategy in cancer immunotherapy to enhance anti-tumor immunity.^[4] Small molecule inhibitors targeting HPK1, such as **Hpk1-IN-45** and

others, have been shown to block the phosphorylation of SLP-76, thereby augmenting TCR signaling, promoting T cell proliferation, and increasing the production of key effector cytokines like Interleukin-2 (IL-2) and Interferon-gamma (IFN- γ).^{[2][5][6][7]} These inhibitors effectively "release the brakes" on T cells, enabling a more robust and sustained immune response against cancer cells.

Mechanism of Action of HPK1 Inhibition

The signaling pathway below illustrates the mechanism by which HPK1 negatively regulates T cell activation and how its inhibition can reverse this suppression.



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Caption: HPK1 Signaling Pathway in T Cells.

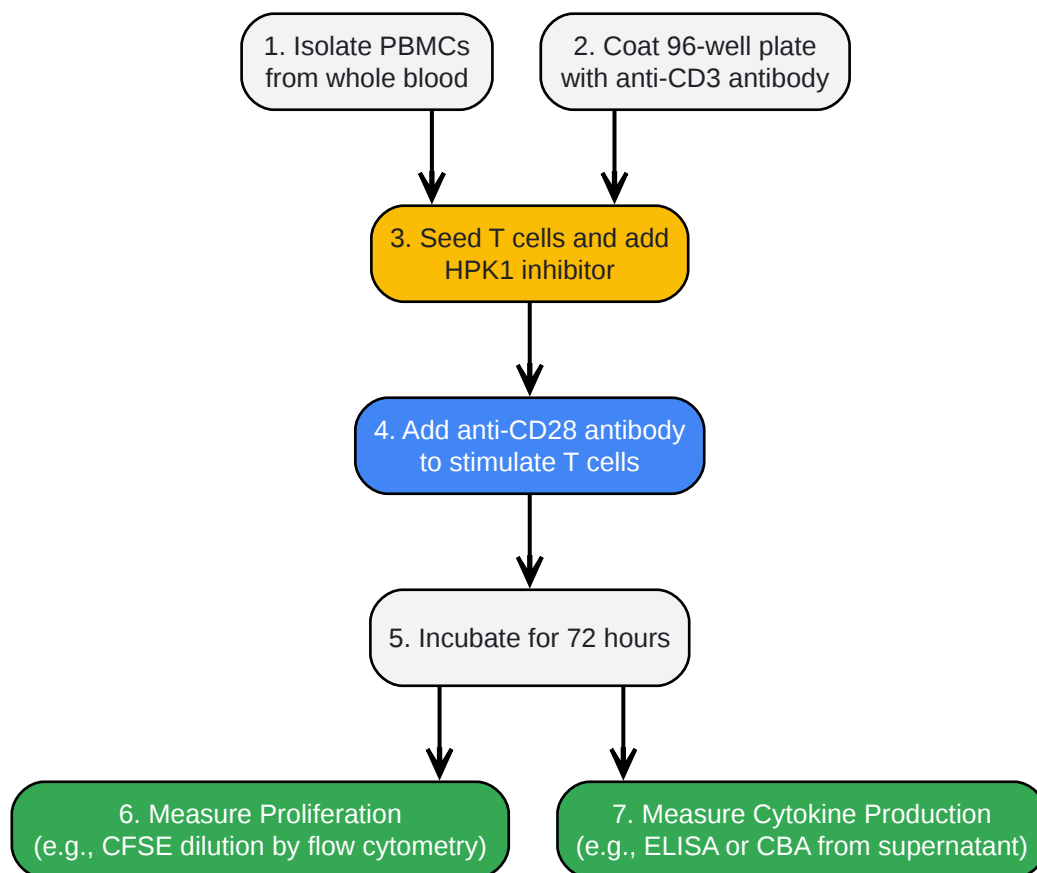
Quantitative Data on HPK1 Inhibitors

The following table summarizes the in vitro activity of various HPK1 inhibitors on T cell function. This data is compiled from multiple studies and provides a comparative overview of their potency.

Compound/ Inhibitor	Assay Type	Cell Type	Parameter	IC50 / EC50 (nM)	Reference
Compound 1	pSLP-76 Inhibition	Human PBMCs	IC50	17.59 - 19.8	[8]
IL-2 Secretion	Human PBMCs	EC50	2.24 - 4.85	[8]	
Compound 2	pSLP-76 Inhibition	Human PBMCs	IC50	141.44 - 193.41	[8]
IL-2 Secretion	Human PBMCs	EC50	58.36 - 142.53	[8]	
Compound 15b	HPK1 Kinase Inhibition	Biochemical Assay	IC50	3.1	[8]
CFI-402411	HPK1 Kinase Inhibition	Biochemical Assay	IC50	4.0 ± 1.3	[9]
XHS	HPK1 Kinase Inhibition	Biochemical Assay	IC50	2.6	[10]
XHV	HPK1 Kinase Inhibition	Biochemical Assay	IC50	89	[10]
Unnamed Inhibitor	IL-2 Production	Jurkat cells	EC50	~200	[1]

Experimental Protocols

This section provides a detailed protocol for a T cell proliferation assay to evaluate the efficacy of an HPK1 inhibitor. The workflow diagram below outlines the major steps of the experiment.



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